

1,1-Dimethoxypropane material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1,1-Dimethoxypropane

CAS No.: 4744-10-9

Cat. No.: B011042

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An In-depth Technical Guide to the Material Safety of 1,1-Dimethoxypropane

This guide provides a comprehensive overview of the material safety data for **1,1-Dimethoxypropane** (CAS No: 4744-10-9), tailored for researchers, scientists, and professionals in drug development. It covers essential safety information, handling procedures, and emergency protocols, presenting quantitative data in accessible formats and visualizing key workflows.

Chemical Identification and Physical Properties

1,1-Dimethoxypropane, also known as propanal dimethyl acetal, is a colorless liquid classified as an ether.^[1] Its primary identification details and physical and chemical properties are summarized below.

Identifier	Value	Source
IUPAC Name	1,1-dimethoxypropane	[2]
CAS Number	4744-10-9	[1][2]
Molecular Formula	C5H12O2	[1][3]
Molecular Weight	104.15 g/mol	[1][2]
Synonyms	Propanal dimethyl acetal, Propionaldehyde dimethyl acetal, 3-Ethyl-2,4- dioxapentane	[1]

Physical Property	Value	Source
Appearance	Colorless liquid	[1]
Boiling Point	89 °C	[3]
Flash Point	10 °C	[3]
Density	0.85 g/cm ³	[3]
Vapor Pressure	65.2 mmHg at 25°C	[4]
Refractive Index	1.3780 - 1.3810	[4]
Solubility	Limited solubility in water; soluble in organic solvents.	[1]

Hazard Identification and Classification

1,1-Dimethoxypropane is classified as a highly flammable liquid.[2][5] In some safety data sheets, it is also listed as causing serious eye irritation.[6] The Globally Harmonized System (GHS) classification is detailed in the table below.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapour
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation

The primary hazards are associated with its flammability. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[7]

Caption: GHS Hazard Identification and Response Workflow.

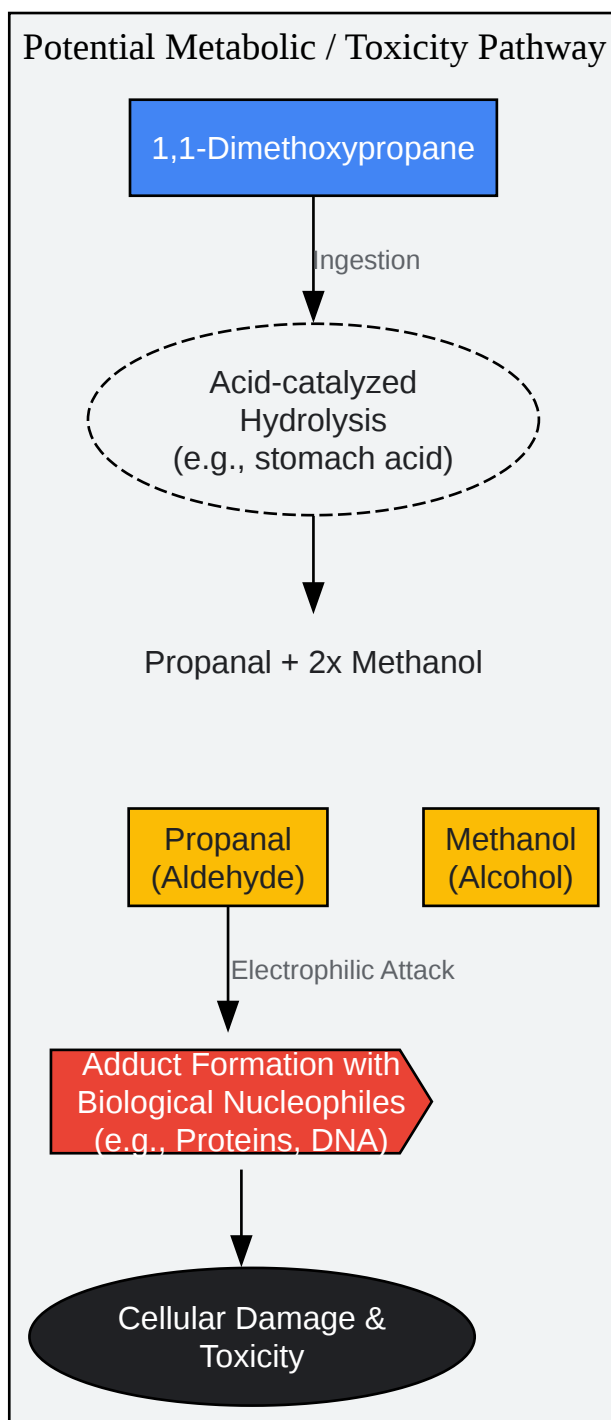
Toxicological Information

There is a notable lack of quantitative toxicological data for **1,1-Dimethoxypropane** in publicly available safety data sheets and databases. Most sources indicate that no data is available for acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, carcinogenicity, or reproductive toxicity.[5]

Toxicity Endpoint	Value
Acute Toxicity (Oral LD50)	No data available
Acute Toxicity (Dermal LD50)	No data available
Acute Toxicity (Inhalation LC50)	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A)[6]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available

Potential Mechanism of Toxicity

Acetals are known to be stable under neutral or basic conditions but can undergo hydrolysis to their parent aldehyde and alcohol in the presence of acid.[8][9] In a biological context, this could occur in the acidic environment of the stomach. The potential hydrolysis of **1,1-Dimethoxypropane** would yield propanal and methanol. The toxicity of short-chain aldehydes is generally related to their electrophilic nature, allowing them to form adducts with biological nucleophiles like primary amine groups on lysine residues in proteins or with DNA.[5] This represents a potential, though not specifically studied, mechanism for the toxicity of **1,1-Dimethoxypropane** following ingestion.



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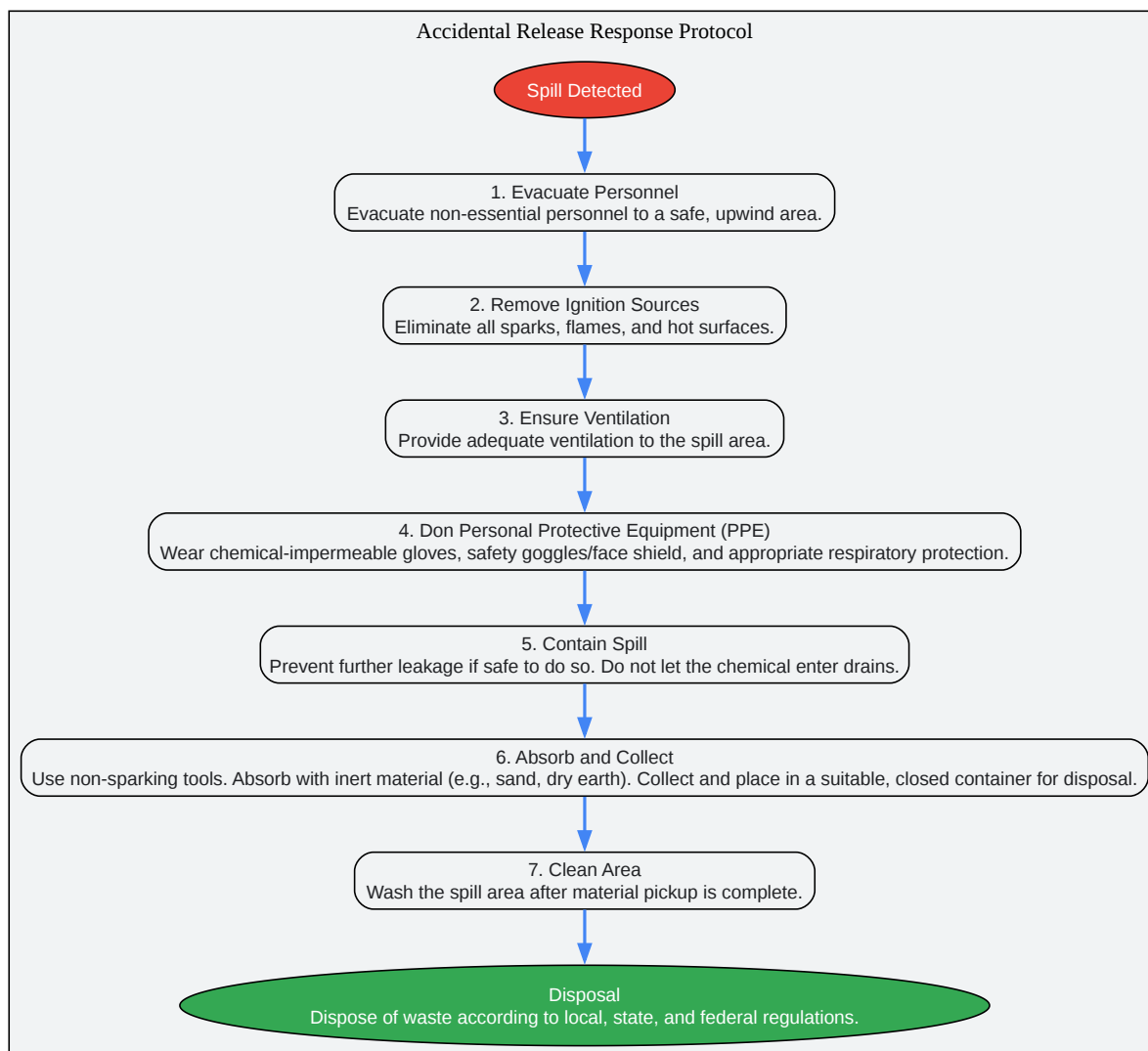
Caption: Potential Acid-Catalyzed Hydrolysis and Toxicity Pathway.

Experimental Protocols: Safety and Emergency Procedures

The following sections detail standardized procedures for handling, storage, and emergencies based on composite data from multiple safety data sheets.

First-Aid Measures

Immediate medical attention should be sought for all exposure incidents. The following are detailed first-aid protocols.



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